

Introduction: The Significance of a Melting Point in Complex Glycochemistry

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Compound of Interest

Compound Name:	1,2,3,4,6-PENTA-O-BENZOYL- beta-D-MANNOPYRANOSE
CAS No.:	13526-09-5
Cat. No.:	B079905

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In the realm of carbohydrate chemistry and drug development, fully protected monosaccharides such as 1,2,3,4,6-penta-O-benzoyl- β -D-mannopyranose are pivotal intermediates. They serve as crucial building blocks in the synthesis of oligosaccharides, glycoconjugates, and various carbohydrate-based therapeutics. The physical properties of these intermediates are of paramount importance, with the melting point being a primary indicator of identity, purity, and solid-state structure. An accurate and reproducible melting point is not merely a physical constant but a critical quality attribute that ensures consistency in subsequent synthetic steps and the overall quality of the final active pharmaceutical ingredient.

This guide provides a comprehensive exploration of the melting point of 1,2,3,4,6-penta-O-benzoyl- β -D-mannopyranose, delving into the nuances that challenge the assignment of a single, definitive value. We will examine the roles of anomerism and polymorphism, provide detailed experimental protocols for synthesis and characterization, and discuss the best practices for accurate melting point determination.

The Enigma of a Singular Melting Point: Anomerism and Polymorphism

A survey of the scientific literature and commercial supplier data for 1,2,3,4,6-penta-O-benzoyl-D-mannopyranose reveals a range of melting points, a phenomenon that can be attributed to two primary factors: the presence of different anomers and the existence of crystalline polymorphs.

Anomerism: The α vs. β Conundrum

The anomeric center (C-1) of pyranoses can exist in two stereoisomeric forms: α and β . In the case of mannose derivatives, the orientation of the substituent at C-1 relative to the C-6 methylene group defines the anomer. The chemical synthesis of glycosides often results in a mixture of α and β anomers.[1] These anomers, being diastereomers, possess distinct physical properties, including different melting points.

The α -anomer of 1,2,3,4,6-penta-O-benzoyl-D-mannopyranose has a reported melting point in the range of 165-170°C.[2] In contrast, some commercial sources report a melting point of 142-145°C for a product that is likely a mixture of anomers.[3] This significant difference underscores the critical importance of anomeric purity when determining and reporting the melting point.

Polymorphism: The Same Molecule, Different Crystal Lattices

Polymorphism is the ability of a solid material to exist in more than one form or crystal structure. These different crystalline forms, or polymorphs, of the same compound can exhibit different physicochemical properties, including melting point, solubility, and stability. While specific polymorphs for 1,2,3,4,6-penta-O-benzoyl- β -D-mannopyranose are not extensively documented in the literature, it is a common phenomenon for complex organic molecules. The conditions of crystallization, such as the solvent used, the rate of cooling, and the presence of impurities, can all influence which polymorph is formed.

Physicochemical Properties and Characterization

A summary of the key physicochemical properties of 1,2,3,4,6-penta-O-benzoyl- β -D-mannopyranose is provided in the table below.

Property	Value
Molecular Formula	C ₄₁ H ₃₂ O ₁₁
Molecular Weight	700.69 g/mol
CAS Number (β-anomer)	13526-09-5[4]
Appearance	White crystalline solid[2]

Characterization via Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for determining the anomeric configuration of glycosides. The key diagnostic feature in the ¹H NMR spectrum is the coupling constant between the anomeric proton (H-1) and the proton on the adjacent carbon (H-2), denoted as J_{1,2}.

- For β-mannopyranosides, the H-1 and H-2 protons are typically in an equatorial-axial or equatorial-equatorial relationship, resulting in a small coupling constant, generally in the range of 1-3 Hz.
- For α-mannopyranosides, the H-1 and H-2 protons are in an axial-axial relationship, leading to a larger coupling constant, typically around 8-10 Hz.

Therefore, a small J_{1,2} value in the ¹H NMR spectrum is a definitive indicator of the β-configuration.[5]

Synthesis, Purification, and Melting Point Determination

The following sections provide standardized protocols for the synthesis, purification, and accurate melting point determination of 1,2,3,4,6-penta-O-benzoyl-β-D-mannopyranose.

Experimental Protocol: Synthesis of 1,2,3,4,6-penta-O-benzoyl-D-mannopyranose

This protocol describes a general method for the benzylation of D-mannose, which typically yields a mixture of anomers.

- **Dissolution:** In a round-bottom flask equipped with a magnetic stirrer and a drying tube, dissolve D-mannose in anhydrous pyridine at 0°C.
- **Benzoylation:** Slowly add benzoyl chloride dropwise to the stirred solution while maintaining the temperature at 0°C.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir overnight.
- **Quenching:** Cool the reaction mixture to 0°C and slowly add ice-cold water to quench the excess benzoyl chloride.
- **Extraction:** Extract the product into an organic solvent such as dichloromethane or ethyl acetate.
- **Washing:** Wash the organic layer sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Purification Protocol: Separation of Anomers

The separation of the α and β anomers can be achieved through column chromatography or fractional crystallization.

- **Column Chromatography:** Utilize a silica gel column with a suitable eluent system, such as a gradient of ethyl acetate in hexanes. The anomers will have different retention factors (R_f), allowing for their separation.
- **Fractional Crystallization:** This technique relies on the differential solubility of the anomers in a particular solvent. By carefully selecting a solvent and controlling the crystallization conditions, it may be possible to selectively crystallize one anomer from the mixture.

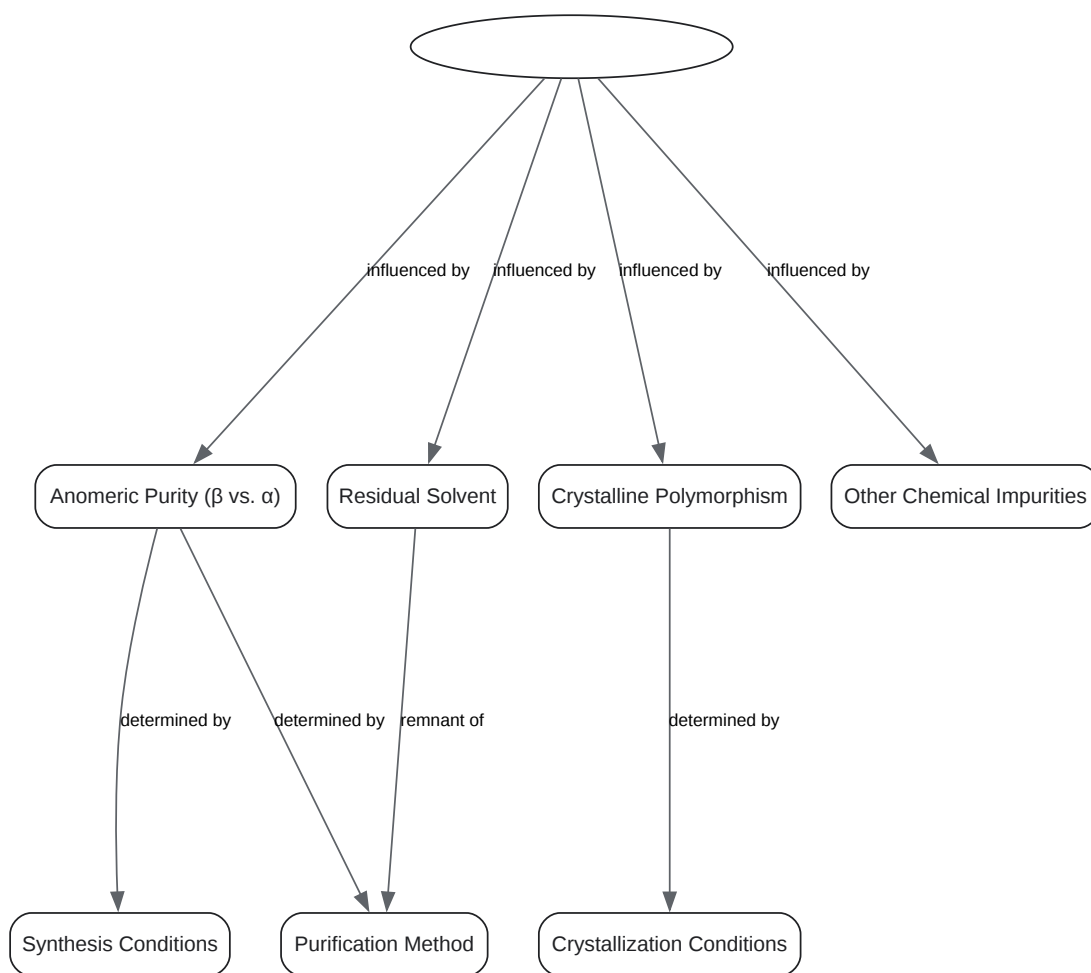
Protocol for Accurate Melting Point Determination

- **Sample Preparation:** Ensure the sample is completely dry and free of residual solvents. Grind a small amount of the crystalline material into a fine powder.

- **Apparatus Calibration:** Calibrate the melting point apparatus using certified standards with melting points that bracket the expected melting point of the sample.
- **Sample Loading:** Tightly pack the powdered sample into a capillary tube to a height of 2-3 mm.
- **Heating Rate:** Use a slow heating rate, typically 1-2°C per minute, as the melting point is approached to ensure thermal equilibrium.
- **Melting Range:** Record the temperature at which the first drop of liquid appears (onset) and the temperature at which the last crystal melts (clear point). A pure compound should have a sharp melting range of 1-2°C.

Factors Influencing the Melting Point of 1,2,3,4,6-penta-O-benzoyl- β -D-mannopyranose

The following diagram illustrates the key factors that can influence the observed melting point of this compound.



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Factors Affecting Melting Point

- **Anomeric Purity:** The presence of the α -anomer as an impurity will lead to a depression and broadening of the melting point range of the β -anomer.

- **Crystalline Polymorphism:** Different polymorphs of the β -anomer, if they exist, will have distinct melting points. The observed melting point will depend on the specific crystalline form that is isolated.
- **Residual Solvent:** Solvents trapped in the crystal lattice during crystallization can disrupt the crystal packing and lower the melting point.
- **Other Impurities:** Any other unreacted starting materials or by-products from the synthesis will also act as impurities and cause a depression in the melting point.

Data Summary

The following table summarizes the reported melting points for 1,2,3,4,6-penta-O-benzoyl-D-mannopyranose and its anomers.

Compound	Reported Melting Point (°C)	Reference
1,2,3,4,6-Penta-O-benzoyl- α -D-mannopyranose	165-170	[2]
1,2,3,4,6-Penta-O-benzoyl-D-mannopyranose (likely anomeric mixture)	142-145	[3]

Conclusion

The melting point of 1,2,3,4,6-penta-O-benzoyl- β -D-mannopyranose is a critical parameter that is highly sensitive to the anomeric purity and crystalline form of the material. Researchers and drug development professionals should be aware that a single, universally accepted value for the melting point of the pure β -anomer is not well-established in the literature, likely due to the challenges in isolating and characterizing a single anomer and polymorph. Therefore, it is imperative to accompany any reported melting point with detailed information about the synthesis, purification, and characterization of the material, particularly with respect to its anomeric purity as determined by NMR spectroscopy. By following the rigorous protocols outlined in this guide, scientists can ensure the quality and consistency of this important

synthetic intermediate, leading to more reliable and reproducible outcomes in their research and development endeavors.

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